"bioisosteric replacement with gem-difluoro groups"

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Compound of Interest	
Compound Name:	*4,4-Difluoro-3,3-dimethylbutanoic acid*
CAS No.:	*1892397-17-9*
Cat. No.:	*B1434977*

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Application Note: Strategic Deployment of Gem-Difluoro Bioisosteres in Lead Optimization

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Abstract & Strategic Rationale

The gem-difluoro group (

) is a non-classical bioisostere used to modulate the physicochemical and metabolic profiles of lead compounds. Unlike simple steric replacements, the incorporation of two fluorine atoms on a single carbon introduces profound electronic and conformational changes due to the high electronegativity (

) and small van der Waals radius (

Å) of fluorine.

Core Applications:

- Metabolic Blocking: Replacing oxidizable methylene (

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) sites to block CYP450-mediated hydroxylation.

- pKa Modulation: Lowering the basicity of adjacent amines via the inductive effect (

  ), thereby reducing hERG liability or improving membrane permeability.

- Conformational Locking: Exploiting the fluorine gauche effect to rigidify flexible chains and reduce the entropic penalty of binding.

Physicochemical Profiling: The "Why" and "How"

The utility of the gem-difluoro group stems from its unique position between the methylene group (

) and the carbonyl group (

).

Table 1: Comparative Physicochemical Properties

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Property	Methylene ( )	gem-Difluoro ( )	Carbonyl ( )	Impact on Drug Design
Bond Length	C-H: ~1.09 Å	C-F: ~1.35 Å	C=O: ~1.20 Å	is sterically larger than but electronically mimics .
Bond Angle	( )	( )	( )	widens the bond angle slightly compared to .
Lipophilicity ( )	Reference (0)	+0.1 to +0.4	-0.5 to -1.0	is lipophilic (unlike) but polar enough to solvate.
H-Bonding	None	Weak Acceptor	Strong Acceptor	is a poor H-bond acceptor; it cannot replace if H-bonding is critical.
Electronic Effect	Neutral	Strong EWG ( )	Strong EWG ( )	Lowers pKa of -heteroatoms significantly.

Mechanism of Action: The Gauche Effect

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Unlike hydrocarbon chains which prefer an anti conformation to minimize steric clash, 1,2-difluoroalkanes and

-fluoroamines prefer a gauche conformation. This is due to

hyperconjugation: electron density from the C-H

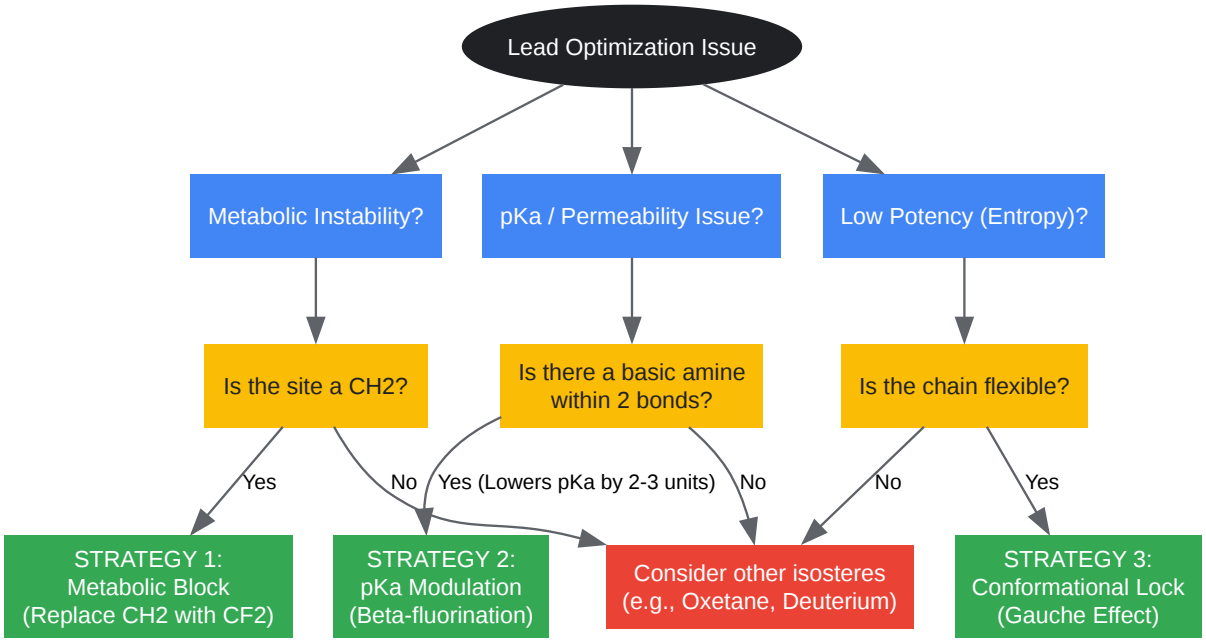
bond donates into the low-lying C-F

antibonding orbital.

- Application: Use this to "pre-organize" a ligand into its bioactive conformation.

Decision Matrix: When to Deploy

Before initiating synthesis, use this decision tree to validate the bioisosteric strategy.



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Figure 1: Strategic decision matrix for gem-difluoro incorporation.

Experimental Protocols

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Synthesizing gem-difluoro compounds is challenging due to the high energy of the C-F bond formation and safety hazards associated with fluorinating reagents.

Protocol A: Late-Stage Deoxofluorination (Carbonyl CF2)

Best for: Converting an existing ketone/aldehyde in a late-stage intermediate. Reagents: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor (Bis(2-methoxyethyl)aminosulfur trifluoride).[1] Safety Critical: These reagents release HF upon hydrolysis and can be explosive at high temperatures.

Step-by-Step Workflow:

- Preparation:
  - Ensure all glassware is oven-dried and the reaction is run under
    or Ar.
  - Solvent: Anhydrous DCM (Dichloromethane) is standard.
  - Substrate: 1.0 equivalent of ketone/aldehyde.[2]
- Addition (The "Cold Start"):
  - Cool the substrate solution to -78°C (dry ice/acetone bath).
  - Add DAST (1.5 - 2.0 eq) dropwise via syringe. Never add DAST to a warm solution.
  - Note: Deoxo-Fluor is thermally more stable but still requires low-temperature addition.
- Reaction:
  - Allow the mixture to warm to Room Temperature (RT) slowly over 2-4 hours.
  - Monitoring: Check via TLC or LCMS. If the reaction is sluggish, heat to 40°C (only if using Deoxo-Fluor; avoid heating DAST neat).

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- Quenching (The Danger Zone):
  - Cool the mixture back to 0°C.
  - Slowly add saturated aqueous

    . Expect vigorous effervescence (CO_2 evolution).
  - CRITICAL: Do not rush this step. Rapid quenching can cause pressure buildup.
- Workup:
  - Extract with DCM. Wash organic layer with water and brine.
  - Dry over

    and concentrate.

Troubleshooting:

- Issue: Elimination to vinyl fluoride instead of gem-difluorination.
- Fix: This often happens with enolizable ketones. Switch to XtalFluor-E or Fluolead with an exogenous fluoride source (e.g.,

) to suppress elimination.

Protocol B: The "Building Block" Approach (Reformatsky)

Best for: Constructing the scaffold around the fluorine atoms to avoid handling hazardous DAST. Reagent: Ethyl bromodifluoroacetate (

).

Step-by-Step Workflow:

- Activation:

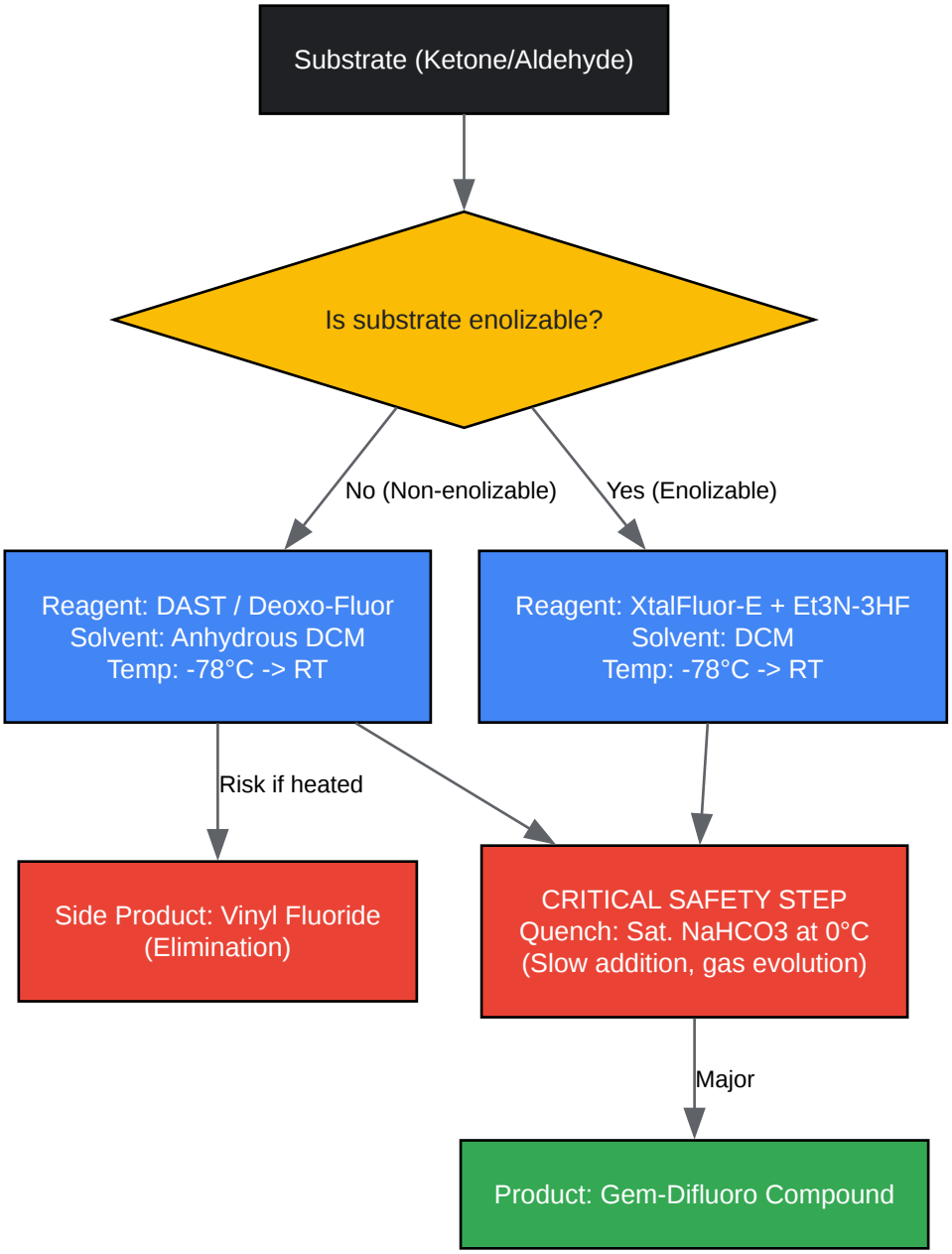
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- Suspend Zinc dust (activated with HCl wash) in anhydrous THF.
- Add a catalytic amount of TMSCl to initiate.

- Reagent Formation:
  - Add Ethyl bromodifluoroacetate dropwise at reflux to generate the Reformatsky reagent ( ).
- Coupling:
  - Add the electrophile (aldehyde or imine).[2]
  - The resulting product is a -hydroxy- -difluoro ester (from aldehyde) or -amino- -difluoro ester (from imine).
- Utility:
  - The ester group can be reduced, hydrolyzed, or converted to amides, serving as a versatile entry point for drug scaffolds.

Synthetic Workflow Visualization

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Figure 2: Workflow for Deoxofluorination highlighting reagent selection based on substrate enolizability.

Characterization: The NMR Signature

Validating the insertion of a gem-difluoro group requires specific attention to

and

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NMR due to C-F coupling.

- NMR: Look for a distinctive chemical shift around -80 to -120 ppm.
  - If the fluorines are diastereotopic (chiral center nearby), you will see an AB quartet (

).
- NMR: The carbon bearing the fluorines will appear as a triplet (

).
  - Adjacent carbons will also split into triplets (

).

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